

Application Note: Methyl 2-bromo-6-hydroxybenzoate in Advanced Organic Synthesis[1]

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Compound of Interest

Compound Name: Methyl 2-bromo-6-hydroxybenzoate
CAS No.: 113763-37-4
Cat. No.: B3030946

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Abstract & Strategic Value

Methyl 2-bromo-6-hydroxybenzoate (also known as methyl 6-bromosalicylate) is a high-value trisubstituted benzene scaffold characterized by a "push-pull" electronic environment and a sterically congested core. Its utility stems from three orthogonal reactive handles:

- The Aryl Bromide (C2): A handle for transition-metal-catalyzed cross-coupling (Suzuki, Sonogashira, Buchwald-Hartwig).
- The Phenolic Hydroxyl (C6): A nucleophilic site for etherification or a directing group for C-H activation.
- The Methyl Ester (C1): An electrophilic trap for cyclization or further functionalization.

This specific isomer is a "privileged structure" for the synthesis of xanthenes, chromones, and biaryl atropisomers used in drug discovery. Its 1,2,6-substitution pattern allows for rapid access

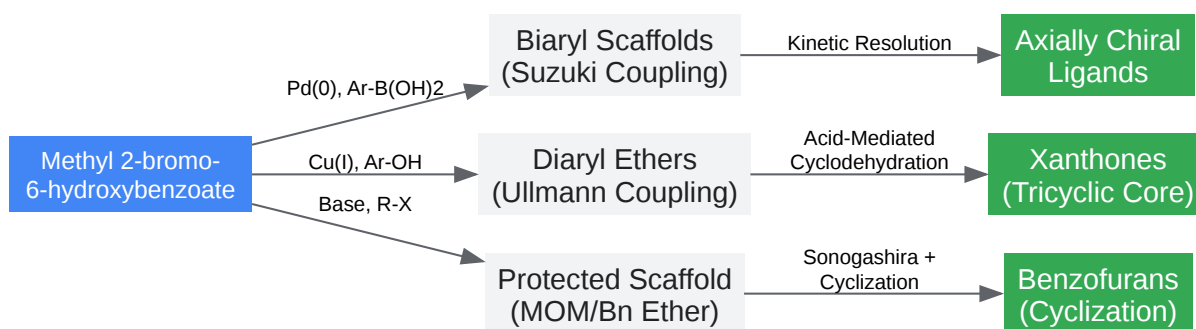
to tricyclic cores found in natural products (e.g., psorospermin) and bioactive kinase inhibitors.

Chemical Profile

Property	Data
Chemical Name	Methyl 2-bromo-6-hydroxybenzoate
CAS Number	113763-37-4
Molecular Formula	C ₈ H ₇ BrO ₃
Molecular Weight	231.04 g/mol
Structure	Benzene ring with -COOMe (1), -Br (2), -OH (6)
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DCM, THF, EtOAc, MeOH; sparingly soluble in hexanes
Key Hazard	Skin/Eye Irritant (H315, H319); Handle with standard PPE

Divergent Synthetic Workflows[1]

The following diagram illustrates the versatility of this building block. By selecting the appropriate initial transformation, researchers can access distinct chemical spaces.



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Figure 1: Divergent synthesis map showing access to biaryls, xanthenes, and benzofurans from the parent scaffold.

Application Protocols

Protocol A: Synthesis of Biaryl Scaffolds via Suzuki-Miyaura Coupling

Context: The ortho-hydroxyl and ortho-ester groups create significant steric hindrance around the bromine. Standard conditions (e.g., $\text{Pd}(\text{PPh}_3)_4$) often fail or proceed sluggishly. This protocol utilizes SPhos, a bulky, electron-rich ligand designed to facilitate oxidative addition in hindered substrates.

Materials:

- **Methyl 2-bromo-6-hydroxybenzoate** (1.0 equiv)
- Arylboronic acid (1.5 equiv)
- $\text{Pd}(\text{OAc})_2$ (2-5 mol%)
- SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl) (4-10 mol%)
- K_3PO_4 (3.0 equiv)
- Solvent: Toluene/Water (10:1 v/v)

Step-by-Step Procedure:

- Setup: In a glovebox or under argon flow, charge a resealable reaction vial with **Methyl 2-bromo-6-hydroxybenzoate** (231 mg, 1.0 mmol), Arylboronic acid (1.5 mmol), $\text{Pd}(\text{OAc})_2$ (11 mg, 0.05 mmol), SPhos (41 mg, 0.10 mmol), and finely ground K_3PO_4 (636 mg, 3.0 mmol).
- Solvation: Add degassed Toluene (4 mL) and Water (0.4 mL). The biphasic system is crucial for dissolving the inorganic base.
- Reaction: Seal the vial and heat to 90°C for 12–18 hours. Vigorous stirring is essential to ensure phase transfer.

- Monitoring: Monitor by TLC (Hexane/EtOAc 4:1). The starting bromide ($R_f \sim 0.5$) should disappear.
- Workup: Cool to room temperature. Dilute with EtOAc (20 mL) and wash with 1M HCl (10 mL) to neutralize the phenoxide (ensure $\text{pH} < 7$). Wash with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash chromatography on silica gel.

Expert Insight: The free phenolic -OH can poison certain catalysts. If yields are $< 50\%$, protect the phenol as a MOM-ether (Methoxymethyl ether) prior to coupling.

Protocol B: One-Pot Synthesis of Xanthenes (Aryne Insertion Strategy)

Context: This is an advanced "cascade" sequence. Instead of a stepwise Ullmann ether synthesis followed by Friedel-Crafts, this protocol generates an aryne intermediate in situ, which undergoes nucleophilic attack by the salicylate and subsequent cyclization.

Mechanism:

- Formation of a benzyne intermediate from a silyl-aryl-triflate precursor.
- Nucleophilic attack by the phenoxide of **Methyl 2-bromo-6-hydroxybenzoate** (acting as the nucleophile here requires modifying the starting material to the non-brominated analog, OR using the bromide as the electrophile in a classic Ullmann).
 - Correction: For **Methyl 2-bromo-6-hydroxybenzoate**, the Bromine is the electrophile. The classic route is Ullmann Ether Synthesis followed by Cyclization.

Revised Protocol (Classic Ullmann-Cyclization):

Materials:

- **Methyl 2-bromo-6-hydroxybenzoate** (1.0 equiv)
- Substituted Phenol (e.g., 4-methoxyphenol) (1.2 equiv)[\[1\]](#)

- CuI (10 mol%)
- Ligand: N,N-Dimethylglycine or 2,2,6,6-tetramethylheptane-3,5-dione (20 mol%)
- Cs₂CO₃ (2.0 equiv)
- Solvent: Dioxane or DMF[2]

Step-by-Step Procedure:

- Coupling (Step 1): Combine the benzoate (1.0 mmol), phenol (1.2 mmol), CuI (19 mg), Ligand, and Cs₂CO₃ in dry Dioxane (5 mL). Heat at 110°C for 24 hours under Argon.
- Workup: Filter through Celite, concentrate, and purify the intermediate diaryl ether.
- Cyclization (Step 2): Dissolve the diaryl ether intermediate in Eaton's Reagent (10% P₂O₅ in Methanesulfonic acid) (2 mL per mmol).
- Reaction: Stir at 80°C for 2-4 hours. The ester is hydrolyzed and the resulting acid cyclizes onto the electron-rich ring.
- Quench: Pour slowly onto crushed ice. The Xanthone product usually precipitates as a solid. Filter and wash with water.

Troubleshooting & Optimization Matrix

Issue	Probable Cause	Corrective Action
Low Conversion (Suzuki)	Pd catalyst poisoning by free -OH	Protect -OH with MOM-Cl or Bn-Br before coupling.
Protodebromination	Reaction temperature too high	Lower temp to 70°C; switch to Pd(dppf)Cl ₂ .
Incomplete Cyclization	Ester hydrolysis is slow	Hydrolyze ester to acid (LiOH/THF) first, then use SOCl ₂ /AlCl ₃ for cyclization.
Black Precipitate	Pd black formation (instability)	Add additional ligand (SPhos) or switch to precatalyst (e.g., XPhos Pd G2).

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